

Gemcitabine elaidate hydrochloride solubility for in vitro studies

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Compound of Interest

Compound Name: *Gemcitabine elaidate
hydrochloride*

Cat. No.: *B8146239*

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Gemcitabine Elaidate Hydrochloride: Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Gemcitabine Elaidate Hydrochloride** in in vitro studies.

Frequently Asked Questions (FAQs)

Q1: What is **Gemcitabine Elaidate Hydrochloride** and how does it work?

Gemcitabine elaidate hydrochloride is a lipophilic prodrug of the anticancer agent gemcitabine.[1][2] As a prodrug, it is converted by intracellular esterases into its active form, gemcitabine.[1][3] Gemcitabine is a nucleoside analog that primarily works by interfering with DNA synthesis, a critical process for the replication and survival of cancer cells.[4] Its active metabolites, gemcitabine diphosphate (dFdCDP) and gemcitabine triphosphate (dFdCTP), inhibit ribonucleotide reductase and are incorporated into the DNA strand, respectively. This leads to the termination of DNA chain elongation and ultimately triggers programmed cell death (apoptosis).[4]

Q2: What are the recommended solvents for dissolving **Gemcitabine Elaidate Hydrochloride** for in vitro use?

Dimethyl sulfoxide (DMSO) is a commonly recommended solvent for preparing stock solutions of **Gemcitabine Elaidate Hydrochloride**. It is advisable to use fresh, high-purity DMSO to avoid solubility issues that can arise from moisture absorption.[5]

Q3: How should I prepare stock and working solutions of **Gemcitabine Elaidate Hydrochloride**?

Please refer to the detailed "Experimental Protocol: Preparation of **Gemcitabine Elaidate Hydrochloride** Solutions for In Vitro Assays" section below for a step-by-step guide.

Q4: What is the stability of **Gemcitabine Elaidate Hydrochloride** solutions?

Stock solutions of gemcitabine elaidate in DMSO can be stored at -20°C for up to one month or at -80°C for up to six months.[6] It is recommended to prepare and use aqueous solutions on the same day.[7] For gemcitabine hydrochloride, the parent drug, reconstituted solutions in their original vials are chemically stable at room temperature for 35 days but may form crystals when stored at 4°C.[8]

Q5: I'm observing precipitation of the compound in my cell culture medium. What could be the cause and how can I troubleshoot this?

Precipitation in cell culture medium can occur if the final concentration of the organic solvent (e.g., DMSO) is too high or if the compound's solubility limit in the aqueous medium is exceeded.

- Troubleshooting Steps:
 - Ensure the final DMSO concentration in your culture medium does not exceed 0.1%.[9] If a higher concentration is necessary, it is crucial to run a vehicle control to assess the solvent's effect on the cells.
 - When diluting the DMSO stock solution, add it to the medium slowly while vortexing or mixing to facilitate dissolution.
 - Consider performing a solubility test in your specific cell culture medium before proceeding with your experiment.

Quantitative Data Summary

The following table summarizes the solubility of gemcitabine and its elaidate derivative in various solvents. Please note that solubility can vary slightly between batches.

Compound	Solvent	Temperature (°C)	Solubility	Citation(s)
Gemcitabine	DMSO	25	~5 mg/mL	[7]
Gemcitabine	Ethanol	25	~0.25 mg/mL	[7]
Gemcitabine	PBS (pH 7.2)	25	~2 mg/mL	[7]
Gemcitabine Hydrochloride	PBS (pH 7.2)	25	~10 mg/mL	[10]
Gemcitabine Elaidate	DMSO	25	< 1 mg/mL	[11]
Gemcitabine Elaidate Hydrochloride	DMSO	Not Specified	5.64 mg/mL (10 mM)	[9]

Experimental Protocols

Experimental Protocol: Preparation of Gemcitabine Elaidate Hydrochloride Solutions for In Vitro Assays

This protocol provides a step-by-step guide for the preparation of stock and working solutions of **Gemcitabine Elaidate Hydrochloride** for use in cell-based assays.

Materials:

- **Gemcitabine Elaidate Hydrochloride** powder
- Anhydrous/fresh Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes

- Sterile, pyrogen-free cell culture medium
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Equilibration: Before opening, allow the vial of **Gemcitabine Elaidate Hydrochloride** powder to equilibrate to room temperature for at least 1 hour.[\[6\]](#)
- Stock Solution Preparation (in DMSO):
 - Carefully weigh the desired amount of **Gemcitabine Elaidate Hydrochloride** powder in a sterile microcentrifuge tube.
 - Add the appropriate volume of fresh DMSO to achieve the desired stock concentration (e.g., 10 mM, which is approximately 5.64 mg/mL).[\[9\]](#)
 - Vortex the solution thoroughly until the powder is completely dissolved. Sonication may be used to aid dissolution.[\[9\]](#)
- Storage of Stock Solution:
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for up to one month or at -80°C for up to six months.[\[6\]](#)[\[12\]](#)
- Working Solution Preparation (in Cell Culture Medium):
 - On the day of the experiment, thaw a single aliquot of the DMSO stock solution at room temperature.
 - Prepare the final working solution by diluting the stock solution with pre-warmed cell culture medium.

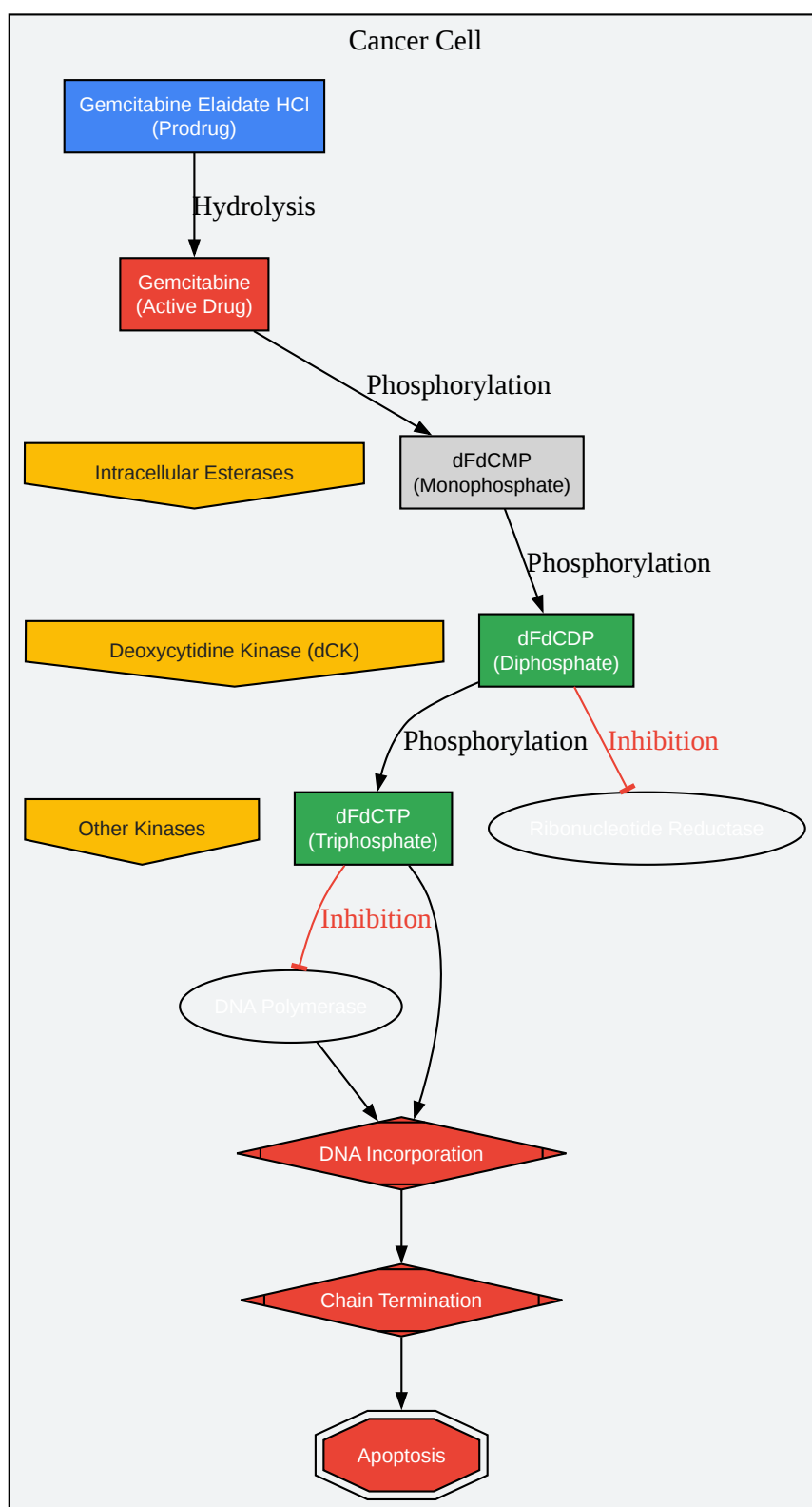
- Important: Add the DMSO stock solution to the cell culture medium dropwise while gently vortexing or swirling the medium to ensure rapid and uniform mixing. This minimizes the risk of precipitation.
- Ensure the final concentration of DMSO in the working solution is kept to a minimum, ideally not exceeding 0.1%.^[9]

Visualizations



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Caption: Experimental workflow for preparing **Gemcitabine Elaidate Hydrochloride** solutions.



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Caption: Mechanism of action of **Gemcitabine Elaidate Hydrochloride**.

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